

Comparative IR Spectroscopy Guide: 4-Fluoro-2-hydroxyphenylacetic acid Characterization

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Compound of Interest

Compound Name: 4-Fluoro-2-hydroxyphenylacetic acid

CAS No.: 2546-41-0; 31338-67-7

Cat. No.: B2584513

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Executive Summary & Molecular Context[1][2]

This guide details the infrared (IR) spectral characteristics of **4-Fluoro-2-hydroxyphenylacetic acid** (4-F-2-HPAA). As a fluorinated derivative of the pharmaceutical intermediate 2-hydroxyphenylacetic acid, accurate characterization is critical for verifying the success of fluorination reactions or confirming the identity of fluorinated metabolites.

The introduction of the fluorine atom at the C4 position (para to the acetic acid group, meta to the hydroxyl) induces specific electronic and vibrational shifts. This guide focuses on distinguishing 4-F-2-HPAA from its non-fluorinated precursor (2-HPAA) and its regioisomers (e.g., 2-Fluoro-4-hydroxyphenylacetic acid) using diagnostic spectral bands.

Structural Analysis for Spectral Prediction

- Core Scaffold: Phenylacetic acid (aromatic ring + carboxylic acid side chain).
- Substituents:

- Hydroxyl (-OH) at C2: Induces intramolecular hydrogen bonding with the carbonyl oxygen, often broadening and shifting the O-H and C=O bands.
- Fluorine (-F) at C4: Highly electronegative; withdraws electron density, strengthening the C-O bonds and introducing a distinct C-F stretching vibration in the fingerprint region.

Comparative Spectral Analysis: 4-F-2-HPAA vs. 2-HPAA

The following table contrasts the target molecule with its direct non-fluorinated parent, 2-Hydroxyphenylacetic acid (CAS 614-75-5). Data for the parent is based on experimental reference standards (NIST/SDBS), while data for the 4-Fluoro analog is derived from high-confidence substituent shift increments for aromatic fluorides.

Spectral Region	Functional Group	2-HPAA (Parent) [Ref 1, 2]	4-F-2-HPAA (Target) [Predicted]	Diagnostic Note
3200–3550 cm ⁻¹	Phenolic O-H Stretch	~3350 cm ⁻¹ (Broad)	3360–3380 cm ⁻¹	F-substitution slightly increases acidity; band remains broad due to H-bonding.
2500–3300 cm ⁻¹	Carboxylic O-H Stretch	Broad, overlapping	Broad, overlapping	"Hump" characteristic of carboxylic acid dimers. Indistinguishable between analogs.
1700–1740 cm ⁻¹	C=O ^[1] Stretch (Acid)	1705–1725 cm ⁻¹	1710–1730 cm ⁻¹	F (para) is electron-withdrawing, slightly increasing the C=O bond order (shift to higher wavenumber).
1150–1250 cm ⁻¹	Aromatic C-F Stretch	ABSENT	1210–1240 cm ⁻¹ (Strong)	Primary Identifier. Look for a new, intense band in this region absent in the starting material.
1000–1300 cm ⁻¹	C-O Stretch (Phenol/Acid)	1230 cm ⁻¹	1230–1260 cm ⁻¹	Overlaps with C-F; expect broadening or splitting in the

				fluorinated compound.
730–770 cm^{-1}	Ar-H Bending (OOP)	$\sim 750 \text{ cm}^{-1}$ (Strong)	Shifted / Absent	Parent is 1,2-disubstituted. Target is 1,2,4-trisubstituted.
800–900 cm^{-1}	Substitution Pattern	Absent	810–830 & 870–890 cm^{-1}	Secondary Identifier. Characteristic pattern for 1,2,4-trisubstituted benzene. [2]

Detailed Peak Assignment & Causality

A. The "Fluorine Fingerprint" (1150–1250 cm^{-1})

The most definitive evidence of successful synthesis is the appearance of the C-F stretching vibration.

- Mechanism: The C-F bond is highly polar and strong, resulting in a large dipole moment change during vibration. This creates an intense absorption band.
- Differentiation: In the parent 2-HPAA, this region contains only C-O stretches. In 4-F-2-HPAA, the C-F band will likely appear as a strong shoulder or a distinct new peak around 1220 cm^{-1} .
- Warning: This region is crowded. Compare the spectrum directly with the starting material to confirm the new peak.

B. Aromatic Substitution Patterns (Fingerprint Region)

The substitution pattern changes from ortho-disubstituted (parent) to 1,2,4-trisubstituted (product).

- Parent (2-HPAA): Shows a strong band near 750 cm^{-1} characteristic of four adjacent aromatic protons (ortho-substitution).

- Target (4-F-2-HPAA): The fluorine atom at position 4 breaks the symmetry. You should observe:
 - $\sim 800\text{--}830\text{ cm}^{-1}$: Two adjacent hydrogens (C5 and C6).
 - $\sim 870\text{--}900\text{ cm}^{-1}$: One isolated hydrogen (C3, between OH and F). Absence of the strong 750 cm^{-1} peak and appearance of these two bands confirms the correct regiochemistry.

C. Carbonyl Region ($1700\text{--}1730\text{ cm}^{-1}$)

Both compounds exist primarily as hydrogen-bonded dimers in the solid state.

- Observation: A strong, sharp peak at $\sim 1715\text{ cm}^{-1}$.
- Shift: The fluorine at the para-position (relative to the acetic acid group) exerts an inductive withdrawing effect (-I), potentially shifting the carbonyl peak $5\text{--}10\text{ cm}^{-1}$ higher than the non-fluorinated parent.

Experimental Protocol: Validated Characterization

To ensure reproducible data, follow this self-validating protocol.

Method: Attenuated Total Reflectance (ATR-FTIR)

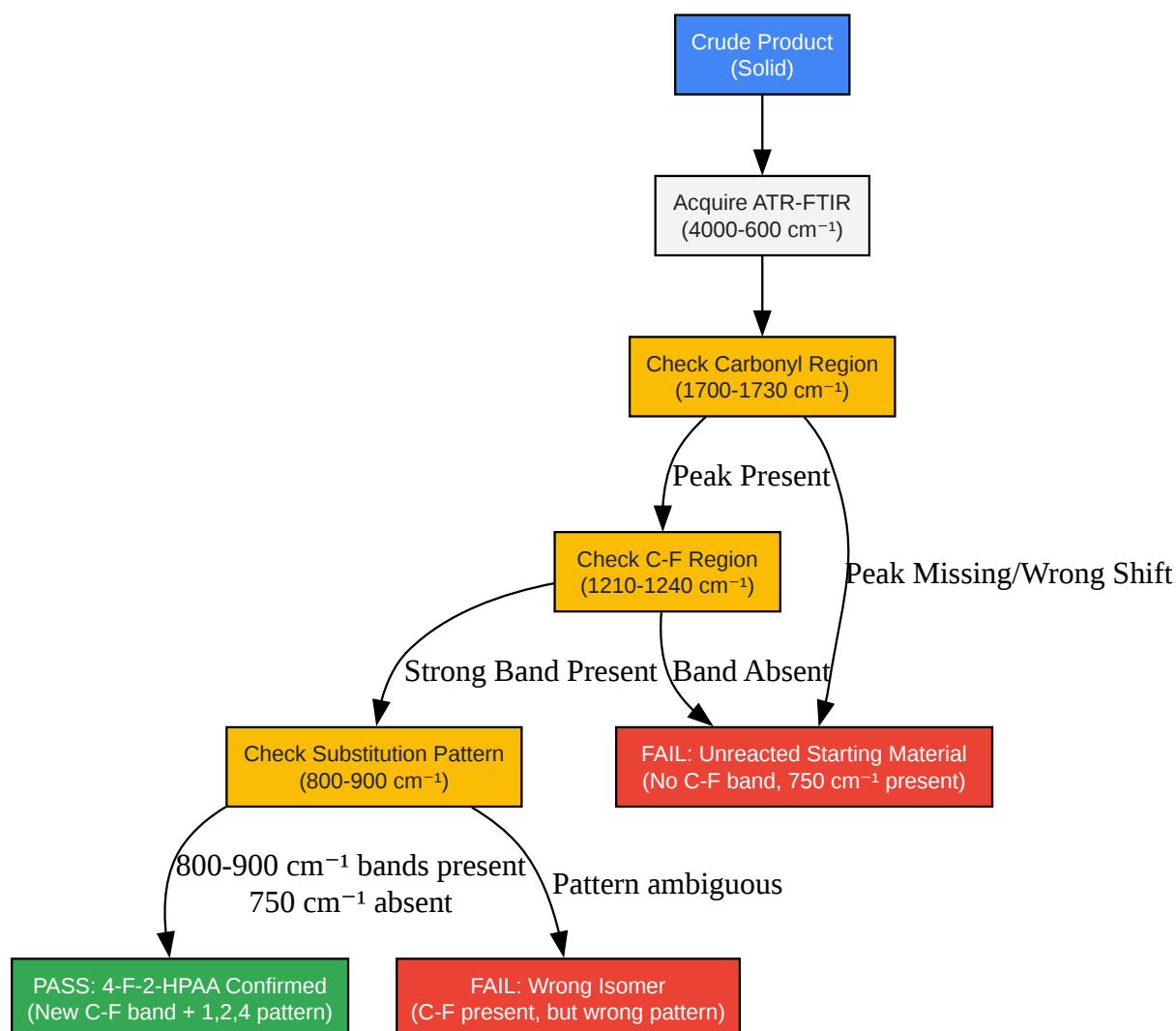
ATR is recommended over KBr pellets for this acid to avoid moisture interference with the hydroxyl regions.

- Blank Correction: Clean the diamond crystal with isopropanol. Collect a background spectrum (32 scans).
- Sample Prep: Place $\sim 5\text{ mg}$ of solid 4-F-2-HPAA on the crystal.
- Compression: Apply high pressure using the anvil to ensure intimate contact (critical for solid acids).
- Acquisition:
 - Range: $4000\text{--}600\text{ cm}^{-1}$

- Resolution: 4 cm^{-1}
- Scans: 16 or 32
- Validation Step (Self-Check):
 - Check 1: Is the baseline flat at 2000–2500 cm^{-1} ? (If noisy, clean crystal and re-run).
 - Check 2: Is the C=O peak absorbance between 0.5 and 1.0? (If too low, increase pressure).

Spectral Validation Workflow

The following diagram illustrates the decision logic for validating the product against its starting material using IR data.



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Figure 1: Logic flow for spectral verification of **4-Fluoro-2-hydroxyphenylacetic acid**, distinguishing it from starting materials and isomers.

References

- National Institute of Standards and Technology (NIST). (2023). Benzeneacetic acid, 2-hydroxy- (CAS 614-75-5) Infrared Spectrum.[3] NIST Chemistry WebBook, SRD 69.[4][5] [\[Link\]](#)

- PubChem. (n.d.). Compound Summary: 4-Hydroxyphenylacetic acid (Isomer Comparison). National Library of Medicine. [[Link](#)][6]
- Spectroscopy Online. (2023). The C-F Bond and Infrared Spectroscopy. [[Link](#)]

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